

3'-Hydroxyflavone proper disposal procedures

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Compound of Interest

Compound Name: 3'-Hydroxyflavone

Cat. No.: B1607344

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Proper disposal of **3'-Hydroxyflavone** is critical for maintaining laboratory safety and ensuring environmental compliance. This document provides a comprehensive, step-by-step guide for researchers, scientists, and drug development professionals on the safe handling and disposal of this compound. Adherence to these procedures is essential to mitigate risks and comply with regulatory standards.

Safety and Hazard Information

3'-Hydroxyflavone is classified as a hazardous substance. It is crucial to handle this chemical with appropriate safety precautions in a laboratory setting.

GHS Hazard Classification:

- Skin Irritation (Category 2): H315 - Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Eye Irritation (Category 2): H319 - Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: H335 - May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Signal Word: Warning

Precautionary Statements: Users should wash skin thoroughly after handling, wear protective gloves, protective clothing, eye protection, and face protection, and use only outdoors or in a well-ventilated area.[\[1\]](#) It is important to avoid breathing in dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)

Material Properties and Data

The following table summarizes the key quantitative data for **3'-Hydroxyflavone**.

Property	Value	Reference
CAS Number	577-85-5	[1][2]
Molecular Formula	C ₁₅ H ₁₀ O ₃	[2]
Molecular Weight	238.24 g/mol	
Appearance	Solid	[3]
Melting Point	171-172 °C	
Purity	≥98%	[1]
Storage Class	11 (Combustible Solids)	
Water Contamination Class	WGK 3 (severely hazardous to water)	

Disposal Protocol: Step-by-Step Guide

Disposal of **3'-Hydroxyflavone** must be managed through an approved hazardous waste program.[1][4] Under no circumstances should this chemical be disposed of in the regular trash or down the drain.[4][5]

1. Personal Protective Equipment (PPE) Requirement: Before handling the waste, ensure you are wearing the appropriate PPE to prevent exposure.

- Hand Protection: Wear suitable protective gloves.
- Eye Protection: Use safety glasses with side shields or goggles.
- Skin and Body Protection: Wear a lab coat.
- Respiratory Protection: If dust is generated, use a NIOSH-approved N95 dust mask.

2. Waste Containment:

- Place solid **3'-Hydroxyflavone** waste into a designated, leak-proof container that is compatible with the chemical.
- For materials used to clean up spills (e.g., absorbent pads), place them in the same container.[3]
- Keep the container tightly closed when not in use.[1][6]

3. Labeling Hazardous Waste:

- All chemical waste containers must be labeled with a hazardous waste tag provided by your institution's Environmental Health and Safety (EHS) department.[4][7]
- The tag must include:
 - The full chemical name: "**3'-Hydroxyflavone**". Avoid abbreviations or formulas.[4]
 - The quantity of waste in the container.
 - Hazard information (e.g., check boxes for "Irritant," "Combustible").[7]
 - The date of waste generation.[4]
 - The location of origin (e.g., building, room number).[4]
 - The name and contact information of the Principal Investigator.[4]

4. Storage of Chemical Waste:

- Store the labeled waste container in a designated and secure hazardous waste storage area.
- This area should be well-ventilated.[1]
- Segregate the waste by compatibility; do not store alphabetically.[4] Store away from incompatible substances.

5. Arranging for Final Disposal:

- Once the waste container is ready for pickup, contact your institution's EHS office.[\[4\]](#)
- Follow their specific procedures for requesting a waste pickup. This may involve submitting an online form.[\[3\]](#)[\[7\]](#)
- Do not attempt to transport the hazardous waste yourself. Trained EHS personnel will collect it for final, compliant disposal at an approved facility.[\[1\]](#)

Emergency Procedures: Spill Management

In the event of a spill, follow these steps to ensure safety and proper cleanup.

1. Evacuate and Ventilate:

- Evacuate non-essential personnel from the immediate area.
- Ensure the area is well-ventilated to disperse any airborne dust.[\[2\]](#)[\[6\]](#)

2. Control and Contain:

- Prevent the spill from spreading or entering drains.[\[1\]](#)[\[6\]](#)

3. Cleanup:

- Wearing appropriate PPE, gently sweep or vacuum the spilled solid material.[\[1\]](#)
- Avoid creating dust.[\[2\]](#)[\[6\]](#) Use an inert absorbent material if necessary.
- Place all contaminated materials into a designated hazardous waste container.[\[1\]](#)

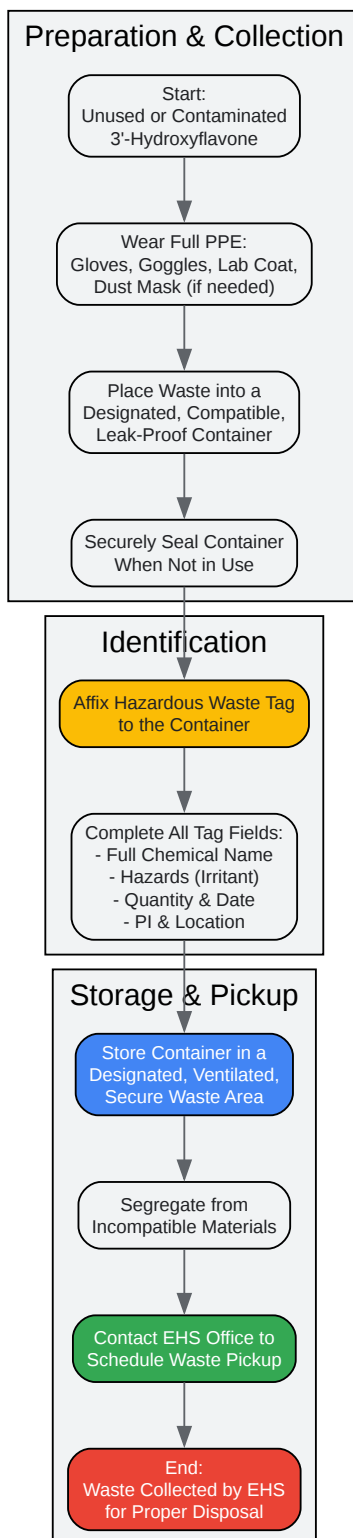
4. Decontamination:

- Wash the spill area thoroughly after the material has been removed.
- Dispose of all cleanup materials as hazardous waste.[\[3\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **3'-Hydroxyflavone**.

3'-Hydroxyflavone Disposal Workflow

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